Molecular Weight and Formula of Pyridine-2-d1: A Technical Guide

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Compound of Interest

Compound Name:	*Pyridine-2-D1*
CAS No.:	*1807-97-2*
Cat. No.:	*B167409*

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Executive Summary

Pyridine-2-d1 (2-Deuteriopyridine) is a selectively deuterated isotopologue of pyridine where the hydrogen atom at the ortho (C2) position is replaced by deuterium (

H). This specific modification is critical in medicinal chemistry for "deuterium switching" strategies—exploiting the Kinetic Isotope Effect (KIE) to enhance metabolic stability against oxidative enzymes (e.g., CYP450) that target the electron-deficient C2 position. This guide provides a definitive technical reference for the physicochemical properties, synthesis, and characterization of **Pyridine-2-d1**.

Part 1: Physicochemical Specifications

The following data is based on IUPAC standard atomic weights and high-resolution mass spectrometry standards.

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Property	Specification	Notes
Chemical Name	Pyridine-2-d1	Also known as 2-Deuteriopyridine
Chemical Formula		One H replaced by D (H)
Molecular Weight (Average)	80.11 g/mol	Standard Pyridine ( ) is 79.10 g/mol
Exact Mass (Monoisotopic)	80.0485 Da	Calculated using H=1.00783, H=2.01410, C=12.0000, N=14.0031
CAS Registry Number	1807-97-2	Specific to 2-d1 isomer.[1][2] (Generic labeled CAS: 110-86-1)
Appearance	Colorless Liquid	Hygroscopic; characteristic unpleasant odor
Boiling Point	115 °C (approx)	Isotope effect on BP is negligible for mono-deuteration
Isotopic Purity	Typically ≥ 98 atom % D	Critical for quantitative KIE studies

Molecular Weight Calculation Breakdown

The mass difference arises from the neutron addition in the deuterium nucleus.

- Carbon ( ): 60.055

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- Hydrogen (
  ): 4.032
- Deuterium (
  ): 2.014[3]
- Nitrogen (
  ): 14.007[4]
- Total: ~80.11 g/mol [1]

Part 2: The Isotope Effect & Pharmacological Relevance

The Deuterium Switch

In drug discovery, the C2 position of the pyridine ring is a metabolic "soft spot," susceptible to oxidation by aldehyde oxidase (AO) and Cytochrome P450 enzymes. Replacing the C-H bond with a C-D bond leverages the Primary Kinetic Isotope Effect (KIE).

- Bond Strength: The C-D bond is shorter and stronger than the C-H bond due to a lower zero-point vibrational energy (ZPVE).
- Mechanism: If C-H bond cleavage is the rate-determining step (RDS) in the metabolic pathway, deuteration can significantly reduce the reaction rate (
).
- Outcome: This "metabolic shunting" can extend the half-life (
) of a drug, reduce dosing frequency, or mitigate the formation of toxic metabolites.

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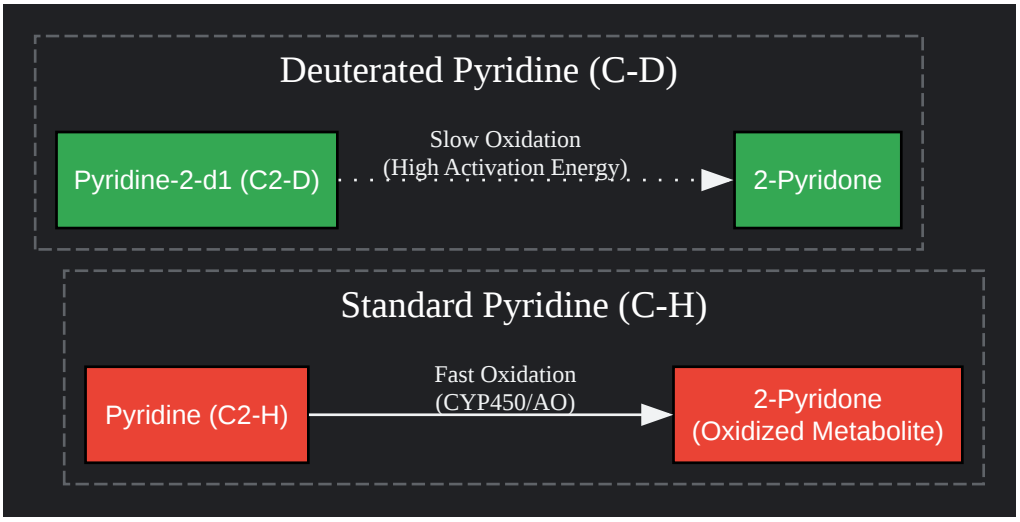

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Figure 1: Comparative metabolic stability logic. The C-D bond raises the activation energy for oxidative metabolism.

Part 3: Synthesis & Manufacturing Workflow

While H/D exchange (using

and base) is possible, it often lacks regioselectivity, leading to scrambling at the 3 and 4 positions. The most authoritative method for synthesizing high-purity **Pyridine-2-d1** is Lithium-Halogen Exchange followed by a deuterium quench. This method ensures the deuterium is placed exclusively at the C2 position.

Reaction Scheme

- Precursor: 2-Bromopyridine[5]
- Reagent:n-Butyllithium (n-BuLi)
- Quench: Deuterium Oxide (

)

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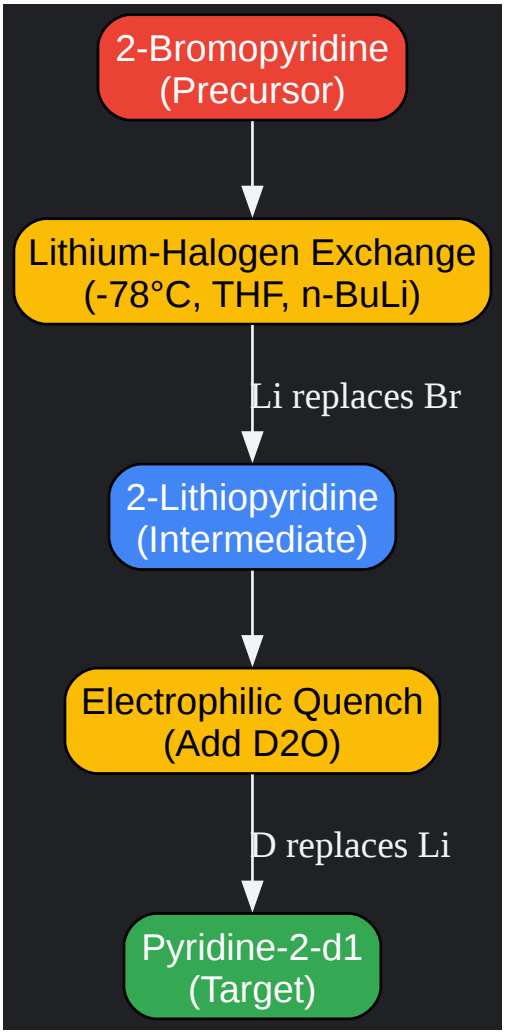

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Figure 2: Regioselective synthesis workflow via lithiation.

Detailed Experimental Protocol

Note: This procedure requires strictly anhydrous conditions.

- Setup: Flame-dry a 3-neck round-bottom flask and flush with Argon. Add anhydrous THF (tetrahydrofuran).
- Cooling: Cool the solvent to -78 °C using a dry ice/acetone bath.
- Reagent Addition: Add 2-Bromopyridine (1.0 eq).

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- Lithiation: Dropwise add n-Butyllithium (1.1 eq, 1.6M in hexanes) over 20 minutes. Maintain temperature < -70 °C.
    - Mechanism:[6] The bromine atom is exchanged for lithium, generating the nucleophilic 2-lithiopyridine species.
- Quench: After stirring for 30 minutes at -78 °C, add excess

  (Deuterium Oxide, >99.9 atom % D) via syringe.
- Workup: Allow the mixture to warm to room temperature. Extract with diethyl ether. Dry the organic layer over

  (or

).
- Purification: Carefully distill the product (BP ~115 °C).
    - Yield: Typically 80–90%.

Part 4: Analytical Characterization

Validating the identity of **Pyridine-2-d1** requires distinguishing it from the non-deuterated standard and other isomers (3-d1, 4-d1).

Proton NMR (H-NMR)

The most distinct feature is the integration and splitting pattern of the

-protons (Positions 2 and 6).

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Position	Standard Pyridine ( )	Pyridine-2-d1 ( )	Shift (ppm)
C2-H ( )	1H (Doublet)	Absent (Silent)	~8.60
C6-H ( )	1H (Doublet)	1H (Doublet)	~8.60
C4-H ( )	1H (Triplet)	1H (Triplet)	~7.64
C3, C5-H ( )	2H (Multiplet)	2H (Multiplet)	~7.25

- Key Indicator: The integration of the downfield signal at 8.6 ppm drops from 2H (in standard pyridine) to 1H (in 2-d1).
- Coupling: The C3 proton (neighboring the deuterium) will show a simplified coupling pattern (loss of

  coupling to C2).

Mass Spectrometry (MS)

- Standard Pyridine:

  .
- **Pyridine-2-d1**:

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- Verification: A shift of +1 m/z unit confirms mono-deuteration.

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